

Application Notes and Protocols for Z-D-Trp-OBzl Powder

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Compound of Interest

Compound Name: Z-D-Trp-OBzl

Cat. No.: B187937

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Z-D-Trp-OBzl**, chemically known as N-benzyloxycarbonyl-D-tryptophan benzyl ester, is a protected amino acid derivative commonly used in peptide synthesis. The benzyloxycarbonyl (Z) group protects the amine, and the benzyl ester (OBzl) protects the carboxylic acid, allowing for controlled peptide chain elongation. Proper handling and storage of this compound are crucial to maintain its integrity and ensure the success of synthetic procedures. Tryptophan-containing peptides are particularly susceptible to oxidation, making careful handling even more critical.^{[1][2][3]} This document provides detailed guidelines and protocols for the safe and effective handling and storage of **Z-D-Trp-OBzl** powder.

Material Identification and Properties

Property	Value
Chemical Name	N-benzyloxycarbonyl-D-tryptophan benzyl ester
Synonyms	Z-D-Trp-OBzl, Cbz-D-Trp-OBzl
CAS Number	69876-37-5
Molecular Formula	C ₂₆ H ₂₄ N ₂ O ₄
Molecular Weight	428.5 g/mol
Appearance	White to off-white powder
Melting Point	77 - 80 °C
Solubility	Soluble in organic solvents such as DMSO and DMF.[2][3]

Storage Conditions and Stability

Proper storage is essential to prevent degradation from moisture, light, and temperature.[1][4]

As a lyophilized powder, **Z-D-Trp-OBzl** is significantly more stable than when in solution.[1][2]

Recommended Storage Temperatures:

Storage Duration	Temperature Range	Conditions
Long-Term	-20°C to -80°C	Recommended for storage up to several years.[3] Store in a tightly sealed container with a desiccant to minimize moisture.[1][3]
Short-Term	2°C to 8°C	Suitable for several months.[1]
Room Temperature	20°C to 25°C	Stable for a few weeks if kept in a tightly sealed container away from light and moisture. [1][5]

Key Stability Considerations:

- Moisture: **Z-D-Trp-OBzl** is hygroscopic.[2][3] Always allow the container to equilibrate to room temperature in a desiccator before opening to prevent condensation.[1][2][3]
- Light: Protect the compound from light, preferably by storing it in an amber vial or a container wrapped in aluminum foil.[1][4]
- Oxidation: The tryptophan indole ring is susceptible to oxidation. For long-term storage, consider purging the container with an inert gas like argon or nitrogen.[1]

Handling Protocols

3.1. Personal Protective Equipment (PPE)

Before handling **Z-D-Trp-OBzl** powder, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles.[6][7]
- Chemical-resistant gloves (e.g., nitrile).[6][7][8]
- Laboratory coat.[6]
- For handling large quantities or if dust formation is likely, a dust mask (e.g., N95) or a respirator is recommended.[8]

3.2. Weighing Protocol for **Z-D-Trp-OBzl** Powder

This protocol outlines the steps for safely weighing the powder.

- Preparation:
 - Move the sealed container of **Z-D-Trp-OBzl** from its storage location (e.g., -20°C freezer) to a desiccator at room temperature.
 - Allow the container to equilibrate to room temperature for at least 30-60 minutes to prevent moisture condensation upon opening.[1][2][3]

- Weighing Environment:
 - Perform all weighing operations in a well-ventilated area, such as a chemical fume hood or a powder weighing station, to avoid inhalation of the powder.[\[6\]](#)[\[9\]](#)
 - Minimize air drafts which can affect balance accuracy and disperse the powder.[\[9\]](#)
- Procedure:
 - Place a clean, dry weighing vessel on the analytical balance and tare it.
 - Quickly open the **Z-D-Trp-OBzl** container.
 - Using a clean spatula, transfer the desired amount of powder to the weighing vessel.
 - Immediately and tightly reseal the main container.
 - Record the weight.
- Cleanup:
 - Carefully clean the spatula and the weighing area to remove any residual powder.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) in accordance with your institution's chemical waste disposal procedures.

3.3. Protocol for Handling Air-Sensitive Powder

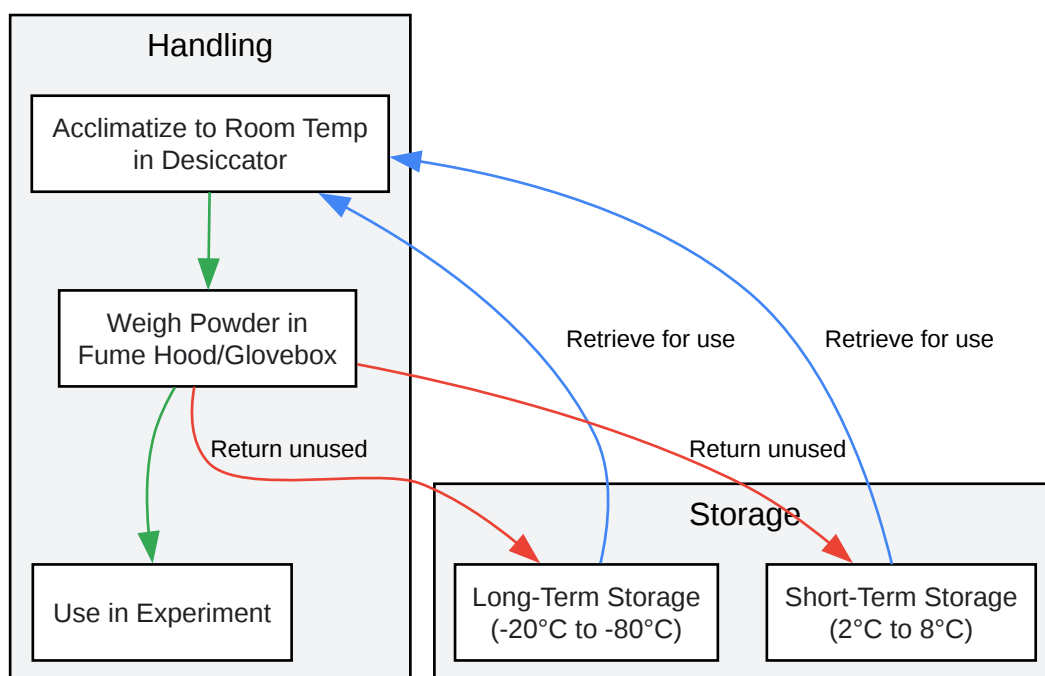
If the integrity of the compound is critical for a sensitive application, handling under an inert atmosphere is recommended to prevent oxidation and moisture absorption.

- Environment Setup:
 - This procedure should be performed in a glovebox or using a Schlenk line with an inert atmosphere (argon or nitrogen).[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Material Transfer:

- Transfer all necessary equipment (spatulas, weighing vessels, the sealed container of **Z-D-Trp-OBzl**) into the glovebox antechamber.
- Purge the antechamber according to the glovebox protocol before bringing the items into the main chamber.
- Procedure within Inert Atmosphere:
 - Allow the **Z-D-Trp-OBzl** container to reach the glovebox's ambient temperature.
 - Open the container and weigh the desired amount of powder.
 - Tightly reseal the container.
 - If using a Schlenk line, this can be done in a flask under a positive pressure of inert gas.
- Storage:
 - For optimal protection, backfill the container with inert gas before sealing and returning to cold storage.

Visualized Workflows and Relationships

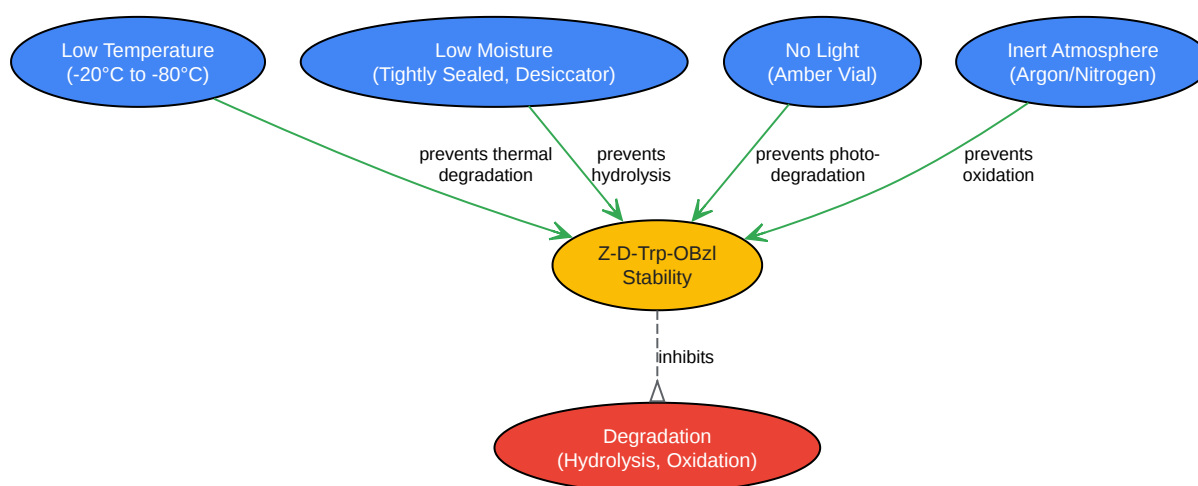
Diagram 1: General Handling and Storage Workflow



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Caption: Workflow for the storage and handling of **Z-D-Trp-OBzl** powder.

Diagram 2: Logical Relationships for Maintaining Compound Stability



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Caption: Factors influencing the stability of **Z-D-Trp-OBzl** powder.

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